

# Personal protective equipment for handling 3-Bromothiophen-2-amine

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## Compound of Interest

Compound Name: 3-Bromothiophen-2-amine

Cat. No.: B1321397

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## Essential Safety and Logistics for 3-Bromothiophen-2-amine

Disclaimer: A specific Safety Data Sheet (SDS) for **3-Bromothiophen-2-amine** (CAS No. 774492-91-0) is not readily available. The following guidance is synthesized from safety data for structurally similar compounds, such as 2-bromothiophene and 3-bromothiophene, and general best practices for handling halogenated organic compounds. Researchers should handle this chemical with extreme caution and consult with their institution's Environmental Health and Safety (EHS) department for specific guidance.

## Inferred Hazard Identification

Based on data from related brominated thiophenes, **3-Bromothiophen-2-amine** is anticipated to be a hazardous substance with the following potential risks:

- Flammability: Likely a flammable liquid and vapor.[\[1\]](#) Vapors may form explosive mixtures with air.[\[1\]](#)
- Toxicity: Expected to be toxic or fatal if swallowed, in contact with skin, or if inhaled.[\[1\]](#)
- Irritation and Damage: May cause serious eye damage and skin irritation.
- Respiratory Effects: May cause respiratory irritation.

- Odor: A strong, unpleasant odor (stench) is characteristic of many thiophene compounds.

## Quantitative Data for Structurally Similar Compounds

The following table summarizes key data points from the SDS of related compounds. This information should be used as a general guideline only.

| Property              | 2-Bromothiophene (CAS 1003-09-4)   | 3-Bromothiophene (CAS 872-31-1)  |
|-----------------------|--|--|
| Molecular Formula     | C <sub>4</sub> H <sub>3</sub> BrS  | C <sub>4</sub> H <sub>3</sub> BrS  |
| Molecular Weight      | 163.03 g/mol   | 163.03 g/mol   |
| Appearance            | Light yellow liquid  | Light yellow liquid  |
| Boiling Point         | 149 - 151 °C (300 - 304 °F)  | 158 °C (316.4 °F)  |
| Flash Point           | Not specified  | 56 °C (132.8 °F)   |
| Density               | 1.684 g/mL at 25 °C (77 °F)  | Not specified  |
| Storage Temperature   | Refrigerator/flammables  | Store away from heat, sparks, and flame.[2]  |
| GHS Hazard Statements | Flammable liquid and vapor, Fatal if swallowed, Causes serious eye damage. | Flammable liquid and vapor, Toxic if swallowed, Fatal in contact with skin, Fatal if inhaled, Causes serious eye irritation, May cause an allergic skin reaction, May cause respiratory irritation.[1] |

Note: For **3-Bromothiophen-2-amine** (CAS 774492-91-0), supplier information suggests storage in a freezer at temperatures under -20°C.[3]

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure. The following equipment should be considered mandatory when handling **3-Bromothiophen-2-amine**.

## Eye and Face Protection

- Primary Protection: Wear tightly fitting chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Secondary Protection: In addition to goggles, use a face shield when there is a splash hazard during procedures such as transferring liquids or preparing solutions.

## Skin Protection

- Gloves: Wear chemical-resistant, impervious gloves that have been inspected for integrity before use.[4] Use proper glove removal technique to avoid skin contact.[4] Dispose of contaminated gloves after use.
- Body Protection: A flame-retardant lab coat is the minimum requirement. For larger quantities or tasks with a higher risk of splashing, wear flame-retardant antistatic protective clothing or a chemical-resistant suit that covers the entire body.

## Respiratory Protection

- Primary Control: All handling of **3-Bromothiophen-2-amine** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[1]
- Secondary Protection: If a fume hood is not available or if engineering controls are insufficient, a NIOSH-approved respirator with an organic vapor cartridge is required.[1] Follow the OSHA respirator regulations found in 29 CFR 1910.134.

## Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is essential for the safety of all laboratory personnel.

### Step 1: Preparation and Prevention

- Review Safety Information: Before beginning work, review this guide and any available safety information. Ensure eyewash stations and safety showers are readily accessible and operational.[4]
- Assemble PPE: Don all required personal protective equipment as outlined above.

- Prepare Work Area: Ensure the chemical fume hood is functioning correctly. Clear the workspace of any unnecessary items.

### Step 2: Chemical Handling

- Grounding: Ground and bond containers when transferring material to prevent static discharge, which can be an ignition source.
- Use Appropriate Tools: Use only non-sparking tools to minimize the risk of ignition.[\[1\]](#)[\[2\]](#)
- Avoid Contact: Do not get the chemical in eyes, on skin, or on clothing.[\[2\]](#)
- Maintain Ventilation: Keep operations within the fume hood sash at the indicated working height.

### Step 3: Storage

- Container Integrity: Keep the container tightly closed in a dry, cool, and well-ventilated area.[\[2\]](#)
- Temperature Control: Store in a freezer at temperatures below -20°C, as recommended by suppliers.[\[3\]](#)
- Segregation: Store away from incompatible materials, such as strong oxidizing agents, strong bases, and strong reducing agents.[\[2\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name and all appropriate hazard warnings.

## Disposal Plan

The disposal of **3-Bromothiophen-2-amine** and associated waste must be managed in compliance with local, regional, and national hazardous waste regulations.[\[2\]](#)

### Step 1: Waste Identification and Segregation

- Classify Waste: All materials contaminated with **3-Bromothiophen-2-amine**, including empty containers, pipette tips, and gloves, must be treated as hazardous waste.

- Segregate as Halogenated Waste: This compound is a halogenated organic chemical. It is crucial to segregate it into a designated "Halogenated Organic Waste" stream.[5][6] Do not mix with non-halogenated waste, as this increases disposal costs and complexity.[5]

#### Step 2: Waste Collection and Storage

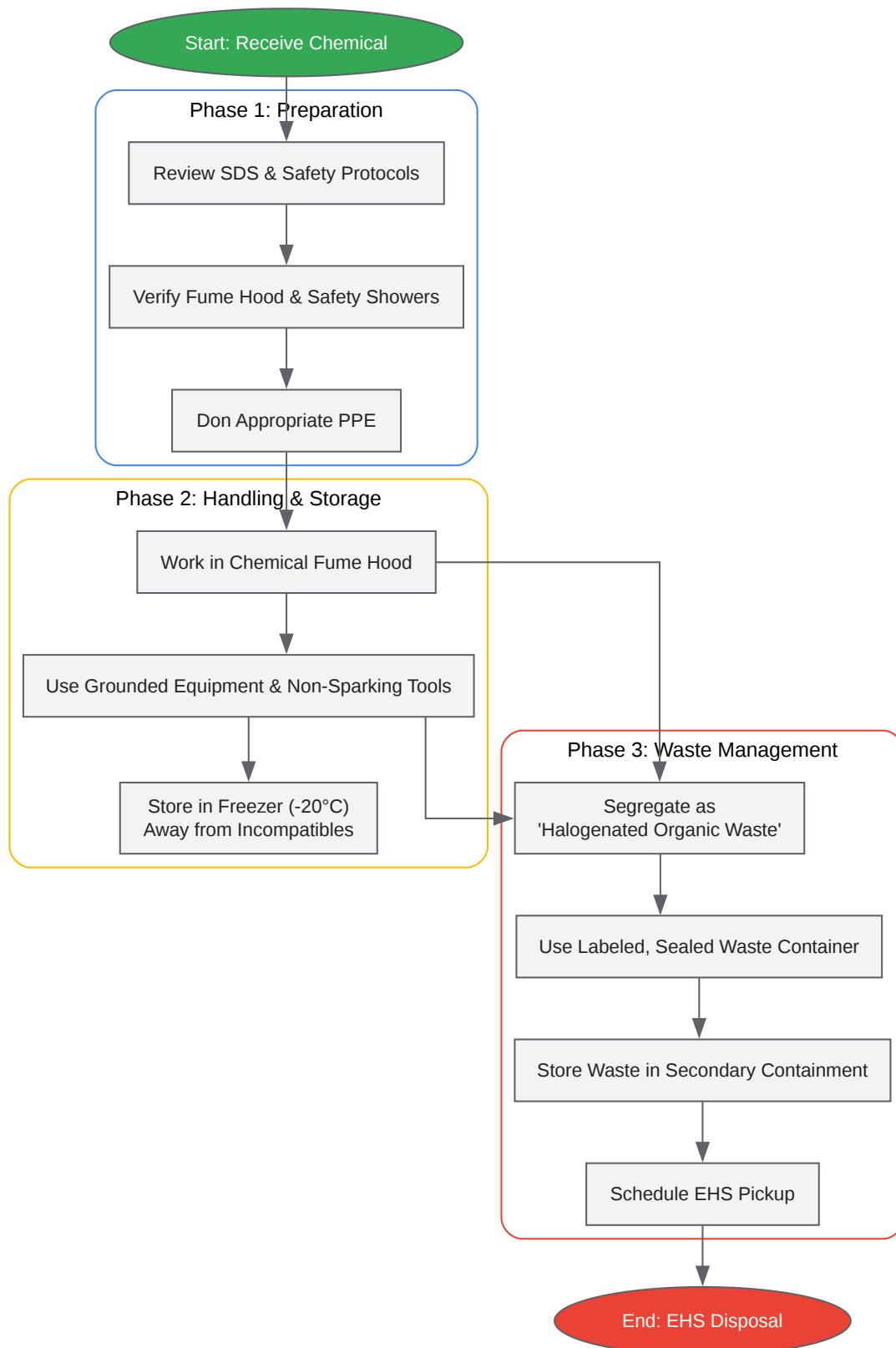
- Use Designated Containers: Collect waste in a clearly labeled, sealable, and chemically compatible container. High-density polyethylene (HDPE) containers are generally suitable.
- Labeling: Affix a "Hazardous Waste" label to the container before adding any waste.[7] The label must include the chemical name ("**3-Bromothiophen-2-amine**") and a list of all constituents and their approximate percentages.[5]
- Secure Storage: Keep the waste container tightly sealed at all times, except when adding waste. Store it in a designated satellite accumulation area within the laboratory, preferably in secondary containment to mitigate spills.[7]

#### Step 3: Final Disposal

- Contact EHS: Do not attempt to dispose of the chemical waste yourself. Contact your institution's Environmental Health and Safety (EHS) or equivalent department to arrange for the pickup and proper disposal of the hazardous waste.
- Provide Documentation: Be prepared to provide all necessary documentation regarding the waste's composition and volume to the disposal service.

## Mandatory Visualization

The following diagram outlines the comprehensive workflow for safely handling and disposing of **3-Bromothiophen-2-amine**.

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Caption: Workflow for the safe handling and disposal of **3-Bromothiophen-2-amine**.

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